

# In-Depth Technical Guide: Physicochemical Properties of 1-Methyl-5-(tributylstannyl)-1H-imidazole

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## Compound of Interest

Compound Name: 1-Methyl-5-(tributylstannyl)-1H-imidazole

Cat. No.: B115652

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**1-Methyl-5-(tributylstannyl)-1H-imidazole** is an organotin compound featuring a methylated imidazole ring linked to a tributyltin moiety. This unique structure imparts properties that make it a valuable reagent in organic synthesis and a building block for more complex molecules. Its applications are noted in the preparation of pharmaceutical candidates and as a ligand for transition metal catalysts.<sup>[1]</sup> The presence of the tributylstannyl group generally enhances the solubility of the molecule in organic solvents, a critical consideration for its use in various reaction media.<sup>[1]</sup>

This technical guide provides a comprehensive overview of the available data on the solubility of **1-Methyl-5-(tributylstannyl)-1H-imidazole** in organic solvents, detailed experimental protocols for solubility determination and a plausible synthetic route, and key physicochemical properties.

## Physicochemical Properties

**1-Methyl-5-(tributylstannyl)-1H-imidazole** is typically supplied as a liquid. A summary of its key physical and chemical properties is presented below.

Property	Value	Reference
Molecular Formula	C <sub>16</sub> H <sub>32</sub> N <sub>2</sub> Sn	[2]
Molecular Weight	371.15 g/mol	[2]
Appearance	Liquid	
Boiling Point	160-164 °C at 2 mmHg	
Density	1.220 g/mL at 25 °C	
Refractive Index	n <sub>20</sub> /D 1.510	
Water Solubility	Sparsingly soluble	[1][3][4]

## Solubility in Organic Solvents

A thorough review of scientific literature and chemical databases reveals a lack of specific quantitative data on the solubility of **1-Methyl-5-(tributylstannyl)-1H-imidazole** in common organic solvents. While the tributylstannyl group is known to confer solubility in non-polar and weakly polar organic solvents, precise measurements in solvents such as tetrahydrofuran (THF), dichloromethane (DCM), hexane, or toluene are not publicly available.

The table below summarizes the current state of knowledge. Researchers are advised to determine solubility experimentally for their specific application and conditions.

Solvent	Quantitative Solubility (g/100 mL at specified temp.)	Qualitative Assessment
Tetrahydrofuran (THF)	Data not available	Expected to be soluble
Dichloromethane (DCM)	Data not available	Expected to be soluble
Hexane	Data not available	Expected to be soluble
Toluene	Data not available	Expected to be soluble
Ethanol	Data not available	Expected to be soluble
Acetone	Data not available	Expected to be soluble
Dimethyl Sulfoxide (DMSO)	Data not available	Expected to be soluble
Water	Data not available	Sparingly soluble[1][3][4]

## Experimental Protocols

### General Protocol for Determining Solubility

The following is a general experimental protocol for determining the solubility of a liquid compound like **1-Methyl-5-(tributylstannyl)-1H-imidazole** in an organic solvent. This method is based on the principle of creating a saturated solution and then quantifying the dissolved solute.

Materials:

- **1-Methyl-5-(tributylstannyl)-1H-imidazole**
- Selected organic solvent (e.g., THF, DCM, hexane)
- Analytical balance
- Vials with screw caps
- Constant temperature bath or shaker

- Syringe filters (0.2  $\mu\text{m}$ , PTFE or other solvent-compatible material)
- Gas chromatograph with a flame ionization detector (GC-FID) or a suitable quantitative analytical instrument
- Volumetric flasks and pipettes

Procedure:

- Preparation of Solvent: Ensure the selected organic solvent is of high purity and anhydrous if necessary, as water content can affect solubility.
- Sample Preparation: Add an excess amount of **1-Methyl-5-(tributylstannyl)-1H-imidazole** to a pre-weighed vial. Record the exact mass of the compound added.
- Dissolution: Add a known volume of the selected organic solvent to the vial.
- Equilibration: Tightly cap the vial and place it in a constant temperature bath or shaker set to the desired temperature (e.g., 25  $^{\circ}\text{C}$ ). Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure saturation. Gentle agitation can facilitate this process.
- Phase Separation: After equilibration, allow the vial to stand undisturbed at the constant temperature to let any undissolved material settle.
- Sample Collection: Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a syringe.
- Filtration: Immediately pass the collected supernatant through a syringe filter to remove any suspended microparticles.
- Quantification: Accurately dilute the filtered, saturated solution with the same solvent to a concentration suitable for the analytical method (e.g., GC-FID). Prepare a series of calibration standards of **1-Methyl-5-(tributylstannyl)-1H-imidazole** in the same solvent. Analyze the standards and the diluted sample.
- Calculation: From the calibration curve, determine the concentration of the compound in the diluted sample. Back-calculate the concentration in the original saturated solution to

determine the solubility.

## Plausible Synthetic Workflow

A plausible synthetic route for **1-Methyl-5-(tributylstannyl)-1H-imidazole** involves the stannylation of 1-methylimidazole. This can be achieved via lithiation of 1-methylimidazole followed by quenching with a tributyltin halide.

Materials:

- 1-Methylimidazole
- n-Butyllithium (n-BuLi) in hexanes
- Tributyltin chloride ( $\text{Bu}_3\text{SnCl}$ )
- Anhydrous tetrahydrofuran (THF)
- Anhydrous diethyl ether
- Saturated aqueous ammonium chloride ( $\text{NH}_4\text{Cl}$ ) solution
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Standard glassware for anhydrous reactions (Schlenk line, nitrogen/argon atmosphere)

Procedure:

- Reaction Setup: Under an inert atmosphere (nitrogen or argon), dissolve 1-methylimidazole in anhydrous THF in a flame-dried flask.
- Lithiation: Cool the solution to a low temperature (e.g.,  $-78\text{ }^\circ\text{C}$ ) using a dry ice/acetone bath. Slowly add a solution of n-butyllithium in hexanes dropwise. Stir the mixture at this temperature for a specified time to ensure complete deprotonation at the C2 position.
- Stannylation: To the resulting solution of 2-lithio-1-methylimidazole, add tributyltin chloride dropwise at  $-78\text{ }^\circ\text{C}$ .

- Warming: Allow the reaction mixture to slowly warm to room temperature and stir for several hours or overnight.
- Quenching: Cool the reaction mixture in an ice bath and carefully quench with a saturated aqueous solution of ammonium chloride.
- Extraction: Transfer the mixture to a separatory funnel and extract with diethyl ether.
- Washing and Drying: Wash the combined organic layers with brine, and then dry over anhydrous magnesium sulfate.
- Purification: Filter off the drying agent and concentrate the solvent under reduced pressure. The crude product can be purified by vacuum distillation to yield **1-Methyl-5-(tributylstannyl)-1H-imidazole**.

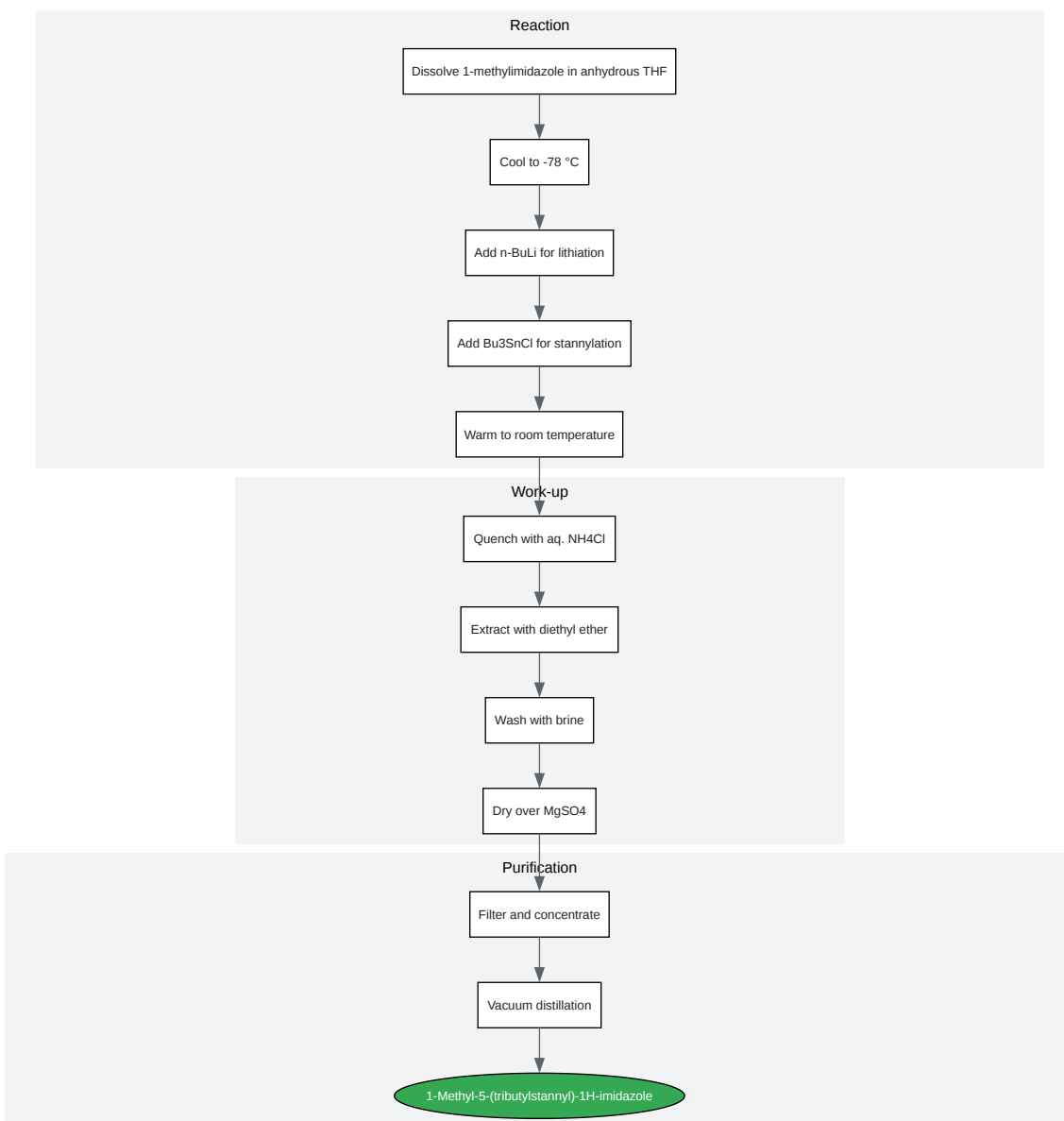
## Visualizations

The following diagrams illustrate the general workflows described in the experimental protocols.



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Caption: General workflow for solubility determination.



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Caption: Plausible synthetic workflow.

## Conclusion

**1-Methyl-5-(tributylstannyl)-1H-imidazole** is a valuable synthetic intermediate with physical properties that suggest good solubility in a range of organic solvents. However, a notable gap exists in the scientific literature regarding quantitative solubility data. The experimental protocols and workflows provided in this guide offer a framework for researchers to determine these parameters in-house, facilitating the effective use of this compound in synthesis and drug development. Further studies are warranted to systematically quantify its solubility in common organic solvents to broaden its applicability and streamline its use in chemical processes.

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## References

- 1. lookchem.com [lookchem.com]
- 2. scbt.com [scbt.com]
- 3. 1-Methyl-5-(tri-n-butylstannyl)imidazole, 90+%, Thermo Scientific 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 4. 1-Methyl-5-(tri-n-butylstannyl)imidazole, 90+%, Thermo Scientific™ | Thermo Fisher Scientific India Pvt. Ltd. | Mumbai | ePharmaLeads [chembeez.com]
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